

A Technical Guide to the Commercial Availability and Application of Dinitropyrene Standards

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Compound of Interest

Compound Name: *Dinitropyrene*

Cat. No.: *B1228942*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **dinitropyrene** (DNP) analytical standards, crucial for accurate and reliable quantification in research, environmental monitoring, and drug development. This document details the offerings of key suppliers, presents quantitative data in a comparative format, and outlines relevant experimental protocols for their use.

Commercial Availability of Dinitropyrene Standards

The primary commercial suppliers of **dinitropyrene** standards are AccuStandard, LGC Standards (which includes brands such as Dr. Ehrenstorfer and Toronto Research Chemicals), and Chiron. These companies offer a range of **dinitropyrene** isomers, primarily as certified reference materials (CRMs) to ensure traceability and accuracy in analytical measurements. Cambridge Isotope Laboratories (CIL) is a key provider of stable isotope-labeled standards, which are essential for use as internal standards in quantitative analysis.

Below is a summary of commercially available **dinitropyrene** standards. Please note that catalog numbers and availability are subject to change, and it is recommended to consult the suppliers' websites for the most current information.

Isomer	Supplier	Catalog Number	Format	Concentration	Purity	Certification
1,3-Dinitropyrene	AccuStand ard	R-094S	Solution in Toluene	100 µg/mL	-	ISO 17034
Chiron	0013.16-100-T	Solution in Toluene	100 µg/mL	-	ISO 17034	
1,6-Dinitropyrene	AccuStand ard	R-032S	Solution in Toluene	100 µg/mL	-	ISO 17034[1]
Chiron	-	-	-	-	ISO 17034	
1,8-Dinitropyrene	AccuStand ard	R-099N	Neat	5 mg	-	ISO 17034[2]
LGC Standards	-	Neat	-	90%	-	
Chiron	-	-	-	-	ISO 17034	

Experimental Protocols

Accurate determination of **dinitropyrenes** in various matrices requires robust analytical methods. The following sections detail a proven method for the analysis of **dinitropyrenes** in soil and provide a general workflow for HPLC and GC/MS analysis.

Analysis of Dinitropyrenes in Soil by HPLC with Fluorescence Detection

This method is suitable for the quantification of 1,3-, 1,6-, and 1,8-**dinitropyrene** in soil samples and involves a multi-step clean-up procedure followed by HPLC analysis with on-line reduction and fluorescence detection.[3]

2.1.1. Sample Extraction and Clean-up[3]

- Soxhlet Extraction: Extract the soil sample with a suitable solvent (e.g., toluene or dichloromethane) using a Soxhlet apparatus.
- Silica Gel Column Chromatography:
 - Pack a glass column with activated silica gel.
 - Load the concentrated extract onto the column.
 - Elute with a series of solvents of increasing polarity (e.g., hexane, hexane/dichloromethane mixtures) to fractionate the extract.
 - Collect the fraction containing the **dinitropyrenes**.
- Preparative HPLC (PPLC) Purification (Monomeric ODS Column):
 - Further purify the **dinitropyrene** fraction using a preparative HPLC system equipped with a monomeric-type octadecylsilyl (ODS) column.
 - Use an isocratic mobile phase (e.g., methanol/water) to isolate the **dinitropyrene** isomers from other interfering compounds.
- PPLC Purification (Polymeric ODS Column):
 - Perform a final purification step on a polymeric-type ODS column to achieve baseline separation of the **dinitropyrene** isomers.

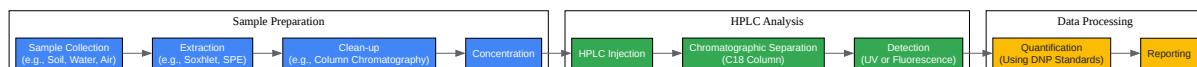
2.1.2. HPLC Analysis with On-line Reduction and Fluorescence Detection[3]

- Analytical Column: Inject the purified **dinitropyrene** fraction onto an analytical polymeric-type ODS column.
- Mobile Phase: Use an isocratic or gradient mobile phase (e.g., acetonitrile/water) to separate the **dinitropyrene** isomers.
- On-line Reduction:

- The effluent from the analytical column is passed through a catalyst column packed with platinum and rhodium-coated alumina.[3]
- This reduces the **dinitropyrenes** to their corresponding highly fluorescent diaminopyrenes.[3]
- Fluorescence Detection:
 - Detect the diaminopyrenes using a fluorescence detector with appropriate excitation and emission wavelengths.
 - The detection limits for this method are typically in the low picogram range.[3]

General Workflow for Dinitropyrene Analysis by HPLC-UV/Fluorescence

The following diagram illustrates a typical workflow for the analysis of **dinitropyrenes** using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) or Fluorescence detection.



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A typical workflow for the analysis of **dinitropyrenes** by HPLC.

General Workflow for Dinitropyrene Analysis by GC/MS

Gas Chromatography-Mass Spectrometry (GC/MS) is another powerful technique for the analysis of **dinitropyrenes**, offering high selectivity and sensitivity.

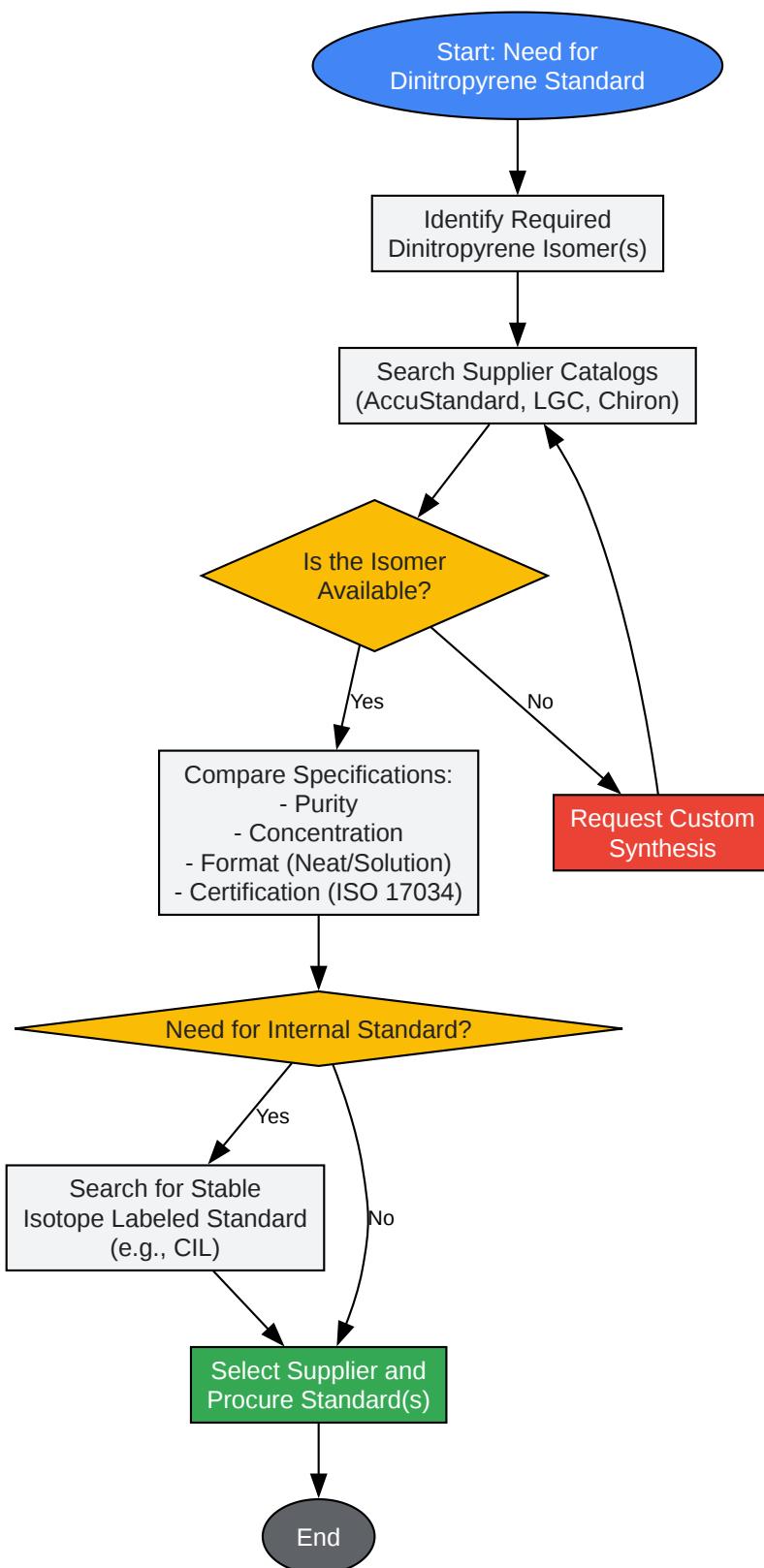


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A general workflow for the analysis of **dinitropyrenes** by GC/MS.

Supplier Selection and Quality Considerations

The selection of a suitable **dinitropyrene** standard supplier is a critical step in ensuring the quality and reliability of analytical data. The following decision tree provides a logical workflow for this process.



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A decision tree for selecting a **dinitropyrene** standard supplier.

When selecting a standard, it is crucial to consider the certification. Standards certified under ISO 17034, such as those offered by AccuStandard and Chiron, provide the highest level of quality assurance, as this accreditation covers the competence of reference material producers. This ensures the material's homogeneity, stability, and accurately characterized property values with associated uncertainties.

For quantitative analysis, particularly with mass spectrometry-based methods, the use of a stable isotope-labeled internal standard is highly recommended to correct for matrix effects and variations in sample preparation and instrument response. Cambridge Isotope Laboratories is a leading supplier of such standards.

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